Introduction: A Multifaceted Tool for Modern Organic Chemistry

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Compound of Interest

Compound Name:	*(2-Bromoallyl)trimethylsilane*
CAS No.:	*81790-10-5*
Cat. No.:	*B1277911*

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(2-Bromoallyl)trimethylsilane is a versatile organosilicon compound that has emerged as a powerful reagent in the synthetic chemist's toolkit.[1] Its unique bifunctional structure, featuring a reactive allyl bromide and a stabilizing trimethylsilyl group, allows for a diverse range of chemical transformations. The trimethylsilyl moiety not only enhances the compound's stability and solubility in organic solvents but also plays a crucial role in directing its reactivity, making it an invaluable building block for creating complex molecular architectures.[1] This guide provides an in-depth exploration of its properties, reactivity, and applications, offering field-proven insights for researchers, scientists, and professionals in drug development and material science.[1]

Physicochemical Properties and Specifications

A clear understanding of a reagent's physical and chemical properties is paramount for its effective and safe use in the laboratory. The key specifications for **(2-Bromoallyl)trimethylsilane** are summarized below.

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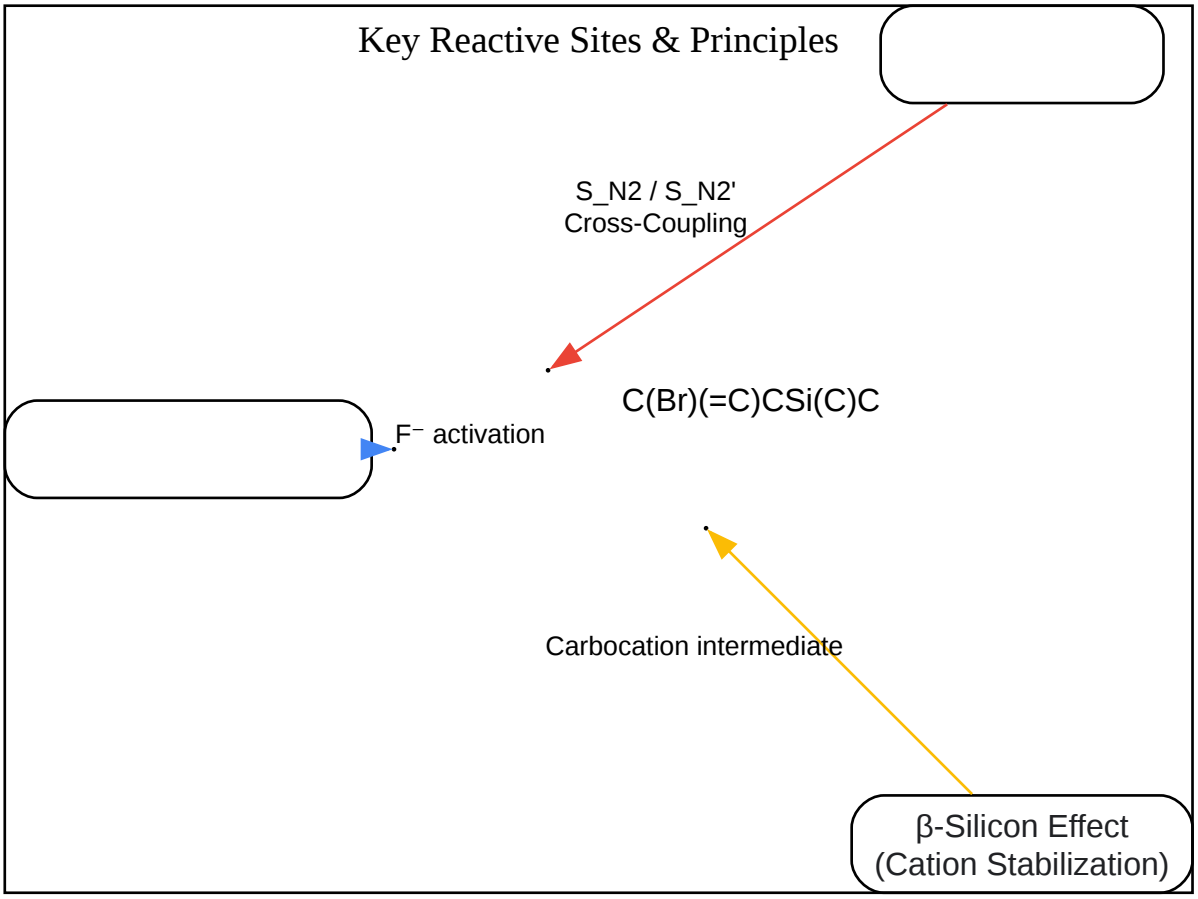
Property	Value	Source(s)
CAS Number	81790-10-5	[1]
Molecular Formula	$C_6H_{13}BrSi$	[1][2]
Molecular Weight	193.16 g/mol	[1][2]
Appearance	Colorless to light yellow/orange liquid	[1][3]
Boiling Point	82-85 °C / 60 mmHg	[1][4]
Density	1.121 - 1.13 g/mL at 25 °C	[1][4]
Refractive Index (n20/D)	1.462	[4]
Purity	≥ 90% (GC)	[1][3]
Flash Point	30 - 33 °C (87 - 91.4 °F)	
InChI Key	LUPQCAARZVEFMT-UHFFFAOYSA-N	
Synonyms	2-Bromo-3-(trimethylsilyl)propene, 2-Bromoallyltrimethylsilane	[1]

Reactivity and Mechanistic Principles

The synthetic utility of **(2-Bromoallyl)trimethylsilane** stems from the distinct yet synergistic reactivity of its two key functional groups. The interplay between the allyl bromide and the trimethylsilyl group allows it to serve as a versatile synthon for various intermediates, including the 1-trimethylsilylmethylvinyl anion.[5]

The trimethylsilyl group is well-known for stabilizing a positive charge on a β-carbon atom (the β-silicon effect), a property that can be exploited in various electrophilic reactions. Conversely, the carbon-silicon bond can be cleaved under certain conditions, often with fluoride ions, to generate a nucleophilic carbanion. The allyl bromide moiety is a classic electrophilic partner, susceptible to nucleophilic substitution (S_N2 or S_N2') and oxidative addition with transition metal catalysts, which is fundamental to its role in cross-coupling reactions.

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Caption: Key reactive principles of **(2-Bromoallyl)trimethylsilane**.

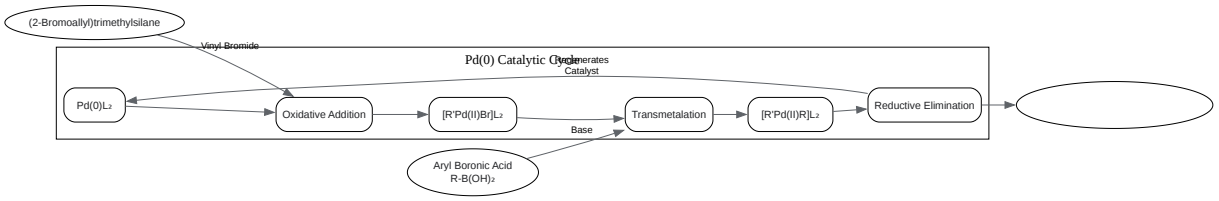
Core Applications in Organic Synthesis

(2-Bromoallyl)trimethylsilane is a cornerstone reagent for several critical synthetic transformations, finding applications in the synthesis of natural products, pharmaceuticals, and advanced materials.[1]

Palladium-Catalyzed Cross-Coupling Reactions

Organosilicon reagents are valuable partners in palladium-catalyzed cross-coupling reactions for forming C-C bonds.[6] **(2-Bromoallyl)trimethylsilane**, as a vinyl bromide, can readily participate in reactions like the Suzuki, Stille, and Hiyama couplings. These reactions are foundational in modern drug discovery for constructing the complex scaffolds of biologically active molecules.[7] The use of preformed, stable organosilicon reagents like silanolates can offer mild, fluoride-free conditions compatible with a wide array of functional groups.[8]

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Caption: Workflow for a Suzuki cross-coupling reaction.

Annulation Strategies for Ring Formation

Pioneering work by Trost and Chan demonstrated the utility of **(2-Bromoallyl)trimethylsilane** as a reagent for intramolecular carbocyclic [3+2] cycloadditions, providing a powerful method for constructing five-membered rings. This type of annulation is critical for synthesizing a variety of natural products and complex organic molecules.

Synthesis of Functionalized Dienes and Amino Acids

The reagent serves as a valuable precursor for synthesizing 1-trimethylsilylmethyl-substituted 1,3-butadienes, which are useful monomers and building blocks in polymer and organic chemistry.[5] Furthermore, it has been employed in the synthesis of γ,δ-unsaturated α-amino acids, which are important non-proteinogenic amino acids for peptide modification and drug design.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol provides a representative, self-validating methodology for the palladium-catalyzed cross-coupling of **(2-Bromoallyl)trimethylsilane** with an arylboronic acid.

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Objective: To synthesize an aryl-substituted allylsilane via a Suzuki-Miyaura cross-coupling reaction.

Materials:

- **(2-Bromoallyl)trimethylsilane** (1.0 equiv)
- Arylboronic acid (1.2 equiv)
- Palladium(II) acetate ($Pd(OAc)_2$) (0.02 equiv)
- Tri-tert-butylphosphonium tetrafluoroborate ($P(t\text{-}Bu)_3 \cdot HBF_4$) (0.04 equiv)
- Potassium carbonate (K_2CO_3), anhydrous (2.5 equiv)
- Tetrahydrofuran (THF), anhydrous

Procedure:

- Inert Atmosphere Setup: To a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add palladium(II) acetate, $P(t\text{-}Bu)_3 \cdot HBF_4$, and potassium carbonate.
- Atmosphere Exchange: Evacuate the flask and backfill with an inert gas (Argon or Nitrogen). Repeat this cycle three times to ensure an oxygen-free environment.
- Reagent Addition: Under a positive pressure of inert gas, add the arylboronic acid, followed by anhydrous THF via syringe.
- Substrate Addition: Add **(2-Bromoallyl)trimethylsilane** to the stirring suspension via syringe.
- Reaction: Heat the reaction mixture to reflux (approx. 66 °C for THF) and maintain stirring. Monitor the reaction progress by TLC or GC-MS. The disappearance of the starting material typically indicates reaction completion (usually 4-12 hours).
- Workup: Cool the reaction mixture to room temperature. Dilute with diethyl ether and filter through a pad of celite to remove inorganic salts.

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- Extraction: Transfer the filtrate to a separatory funnel and wash sequentially with water and brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure. Purify the resulting crude oil by flash column chromatography on silica gel to yield the desired product.

Validation: The identity and purity of the final product should be confirmed by ^{1}H NMR, ^{13}C NMR, and mass spectrometry, comparing the data to expected values for the target structure.

Safety, Handling, and Storage

Proper handling and storage are critical due to the hazardous nature of **(2-Bromoallyl)trimethylsilane**.

GHS Hazard Information:

Pictogram	Class	Hazard Statement
Flame	Flammable Liquid, Cat. 3	H226: Flammable liquid and vapor.[2][9]
Exclamation Mark	Skin Irritation, Cat. 2	H315: Causes skin irritation.[2][9]
	Eye Irritation, Cat. 2	H319: Causes serious eye irritation.[2][9]
	Specific Target Organ Toxicity (Single Exposure), Cat. 3	H335: May cause respiratory irritation.[2]

Handling Precautions:

- Handle only in a well-ventilated area, preferably within a chemical fume hood.[10]
- Keep away from heat, sparks, open flames, and other ignition sources.[9] Use explosion-proof electrical equipment.

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- Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, chemical-resistant gloves, and a lab coat.[9]
- Avoid breathing vapors or mist.
- Take precautionary measures against static discharge.[9]

Storage Conditions:

- Store in a cool, dry, well-ventilated place.
- The recommended storage temperature is between 2-8°C or frozen (<0°C).[1][9]
- Keep the container tightly closed and store under an inert gas (e.g., Argon or Nitrogen) as the compound is moisture-sensitive.[9]

Conclusion

(2-Bromoallyl)trimethylsilane is a highly valuable and versatile reagent, distinguished by its dual functionality that enables a wide range of synthetic applications. From its central role in palladium-catalyzed cross-coupling reactions to its utility in complex annulation strategies, it provides chemists with a reliable tool for the efficient construction of intricate molecular frameworks. A thorough understanding of its reactivity, combined with stringent adherence to safety and handling protocols, will continue to facilitate innovation in pharmaceutical development, material science, and the broader field of organic synthesis.

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